

Application Notes and Protocols: Tetrabutylammonium Salicylate in Cosmetic and Pharmaceutical Formulations

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Compound of Interest

Compound Name: *Tetrabutylammonium salicylate*

Cat. No.: *B1455468*

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Introduction

Tetrabutylammonium salicylate (TBAS) is a quaternary ammonium salt that is finding increasing utility in cosmetic and pharmaceutical formulations.^[1] Its unique structure, combining a lipophilic tetrabutylammonium cation with a functional salicylate anion, imparts properties that make it a versatile excipient.^[2] This document provides detailed application notes and experimental protocols for the use of TBAS as a reagent, with a focus on its role as a skin permeation enhancer and a phase-transfer catalyst.

Physicochemical Properties of **Tetrabutylammonium Salicylate**:

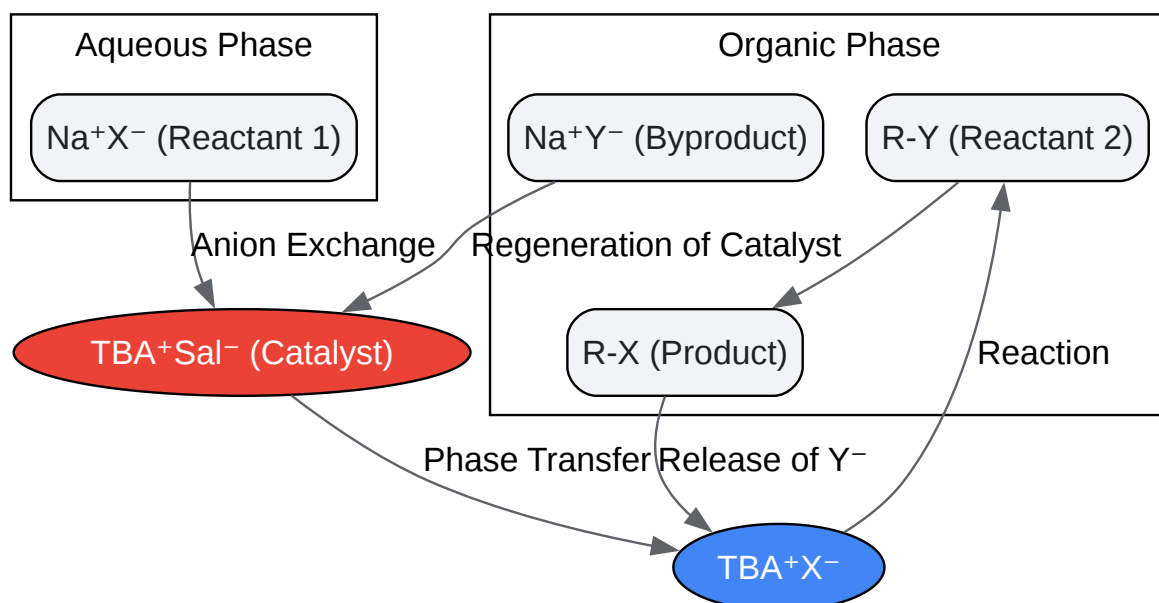
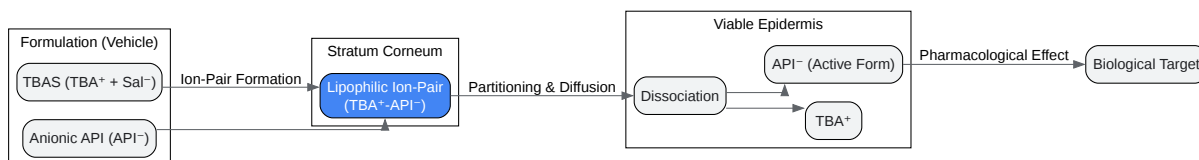
Property	Value	Reference
Molecular Formula	C ₂₃ H ₄₁ NO ₃	[3]
Molecular Weight	379.59 g/mol	[3]
Appearance	White to off-white crystalline powder	[3]
Melting Point	92 °C	[4]
Purity (HPLC)	>98.0%	[3]
CAS Number	22307-72-8	[3]

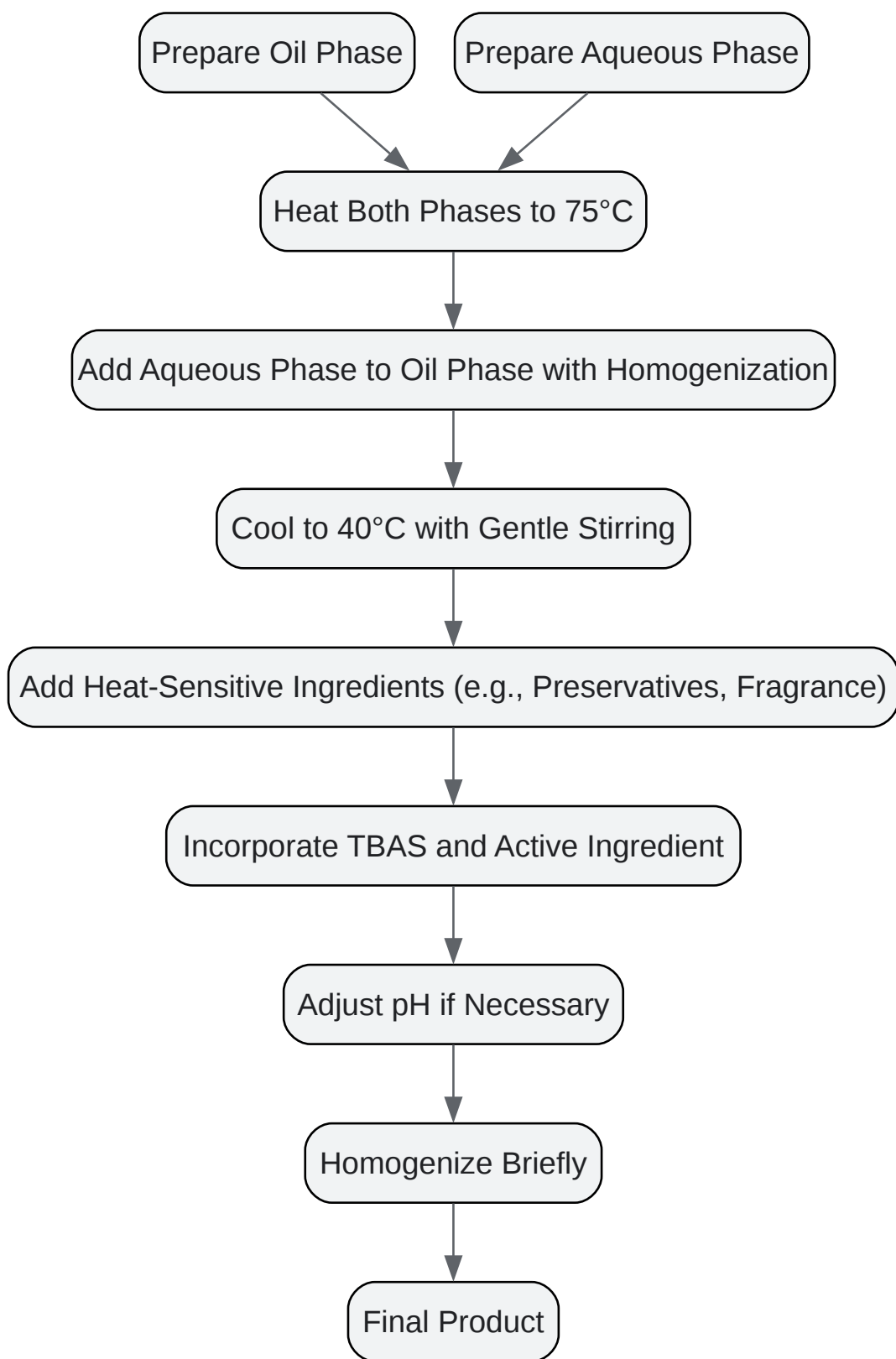
Applications in Formulations

Skin Permeation Enhancement via Ion-Pairing

A primary application of TBAS in topical formulations is to enhance the penetration of active pharmaceutical ingredients (APIs) or cosmetic actives through the stratum corneum. This is achieved through the formation of a lipophilic ion-pair between the tetrabutylammonium cation and an anionic drug or active ingredient. This neutral, more lipophilic complex can more readily partition into and diffuse across the lipid-rich intercellular matrix of the skin.[5][6][7]

Proposed Mechanism of Permeation Enhancement:





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- To cite this document: BenchChem. [Application Notes and Protocols: Tetrabutylammonium Salicylate in Cosmetic and Pharmaceutical Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1455468#tetrabutylammonium-salicylate-as-a-reagent-in-cosmetic-and-pharmaceutical-formulations]

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